Application Notes and Protocols for the Scalable Synthesis of Bipolarolide D

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Compound of Interest

Compound Name:	*Bipolaramide*
CAS No.:	*82220-76-6*
Cat. No.:	*B15193762*

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This document provides detailed application notes and protocols for two distinct and scalable total syntheses of the complex sesterterpenoid, (−)-Bipolarolide D. This natural product, isolated from the fungus Bipolaris sp., features a unique 5/5/5/5-fused tetracyclic core and presents a significant synthetic challenge. The following protocols are based on the successful strategies developed by the research groups of Lu and Gademann, offering pathways for the preparation of this promising molecule for further biological investigation.

Introduction to the Synthetic Strategies

Two primary scalable synthetic routes to (−)-Bipolarolide D have been reported, each employing a unique set of key transformations to construct the intricate carbon skeleton.

1. The Lu Group's Convergent Synthesis: This approach hinges on an enantioselective [6+2] cycloaddition of a pentafulvene derivative to establish the core tricyclic system and a subsequent diastereoselective intramolecular Heck cyclization to forge the final five-membered

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ring. This strategy achieved a concise total synthesis in 13 steps with an overall yield of 1.2%. [1][2]

2. The Gademann Group's Linear Synthesis: This route utilizes a sequence of powerful cyclization reactions, including a diastereoselective Pauson–Khand reaction, a Rautenstrauch cycloisomerization, and a radical cyclization to assemble the tetracyclic framework. This robust and efficient synthesis provides (−)-Bipolarolide D in a 1.8% overall yield.[3][4][5]

Synthetic Route Overviews

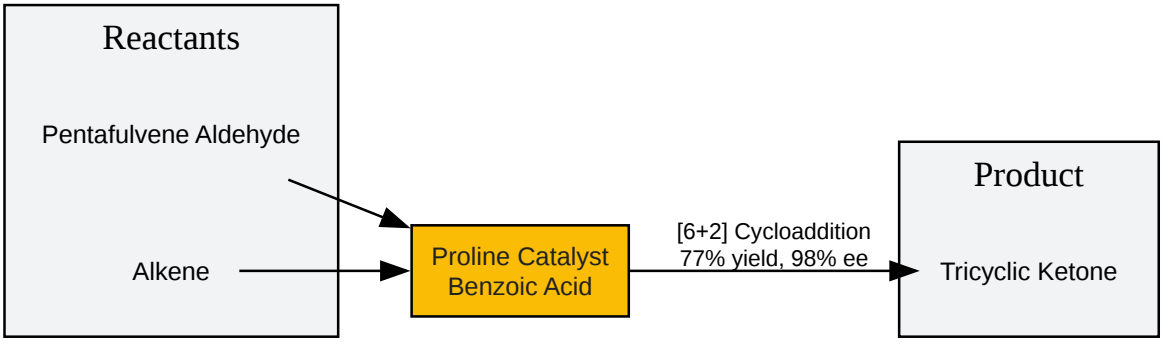
The following diagrams illustrate the high-level strategic bond disconnections for each synthetic approach.

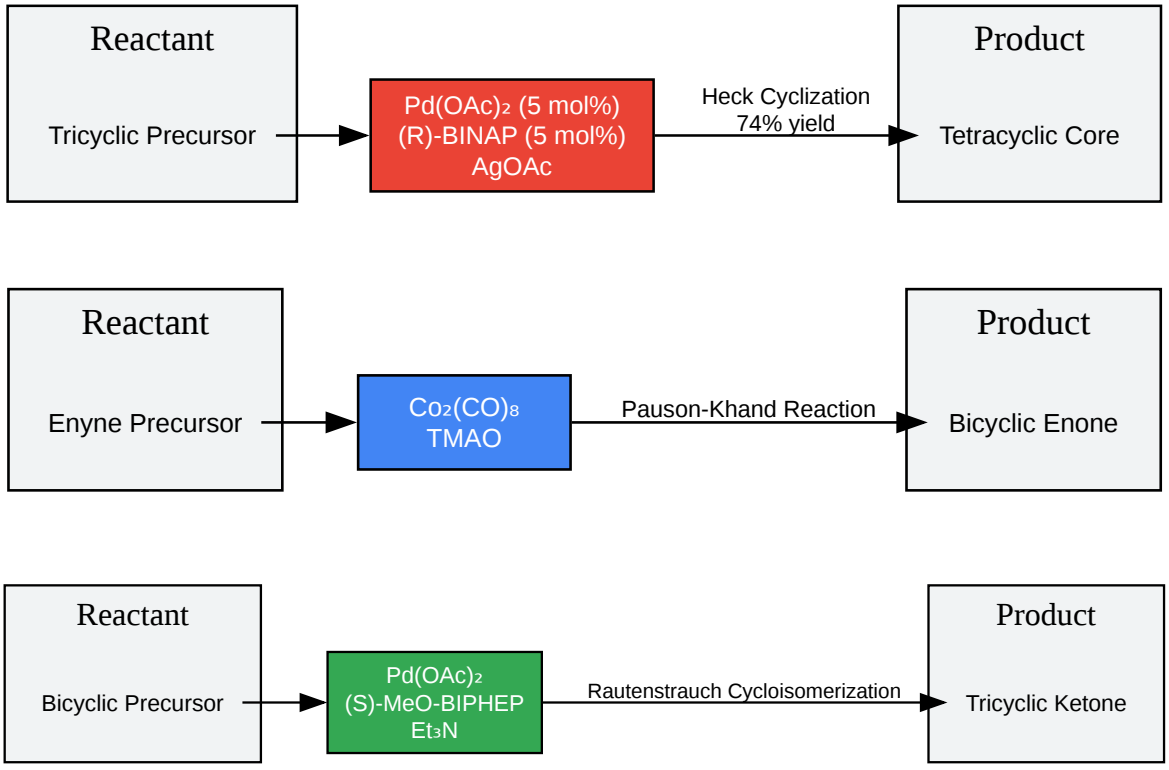


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Figure 1: Retrosynthetic analysis of the Lu group's approach.







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